

# MARK4's Crucial Role in Cellular Signaling: A Technical Guide

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## Compound of Interest

Compound Name: MARK4 inhibitor 4

Cat. No.: B10861599

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## Introduction

Microtubule Affinity Regulating Kinase 4 (MARK4) is a serine/threonine kinase that has emerged as a pivotal regulator of a multitude of cellular processes. Its dysregulation is implicated in the pathogenesis of several diseases, including cancer and neurodegenerative disorders, making it a compelling target for therapeutic intervention. This technical guide provides an in-depth exploration of MARK4's function in key cell signaling pathways, supported by quantitative data, detailed experimental protocols, and visual representations of its complex interactions.

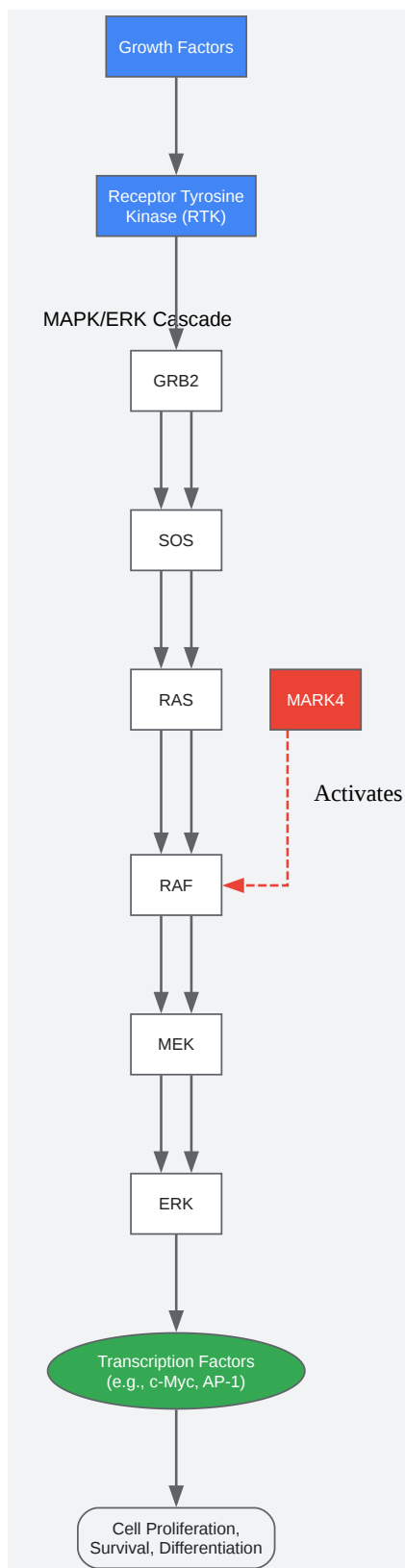
## MARK4 in Core Signaling Pathways

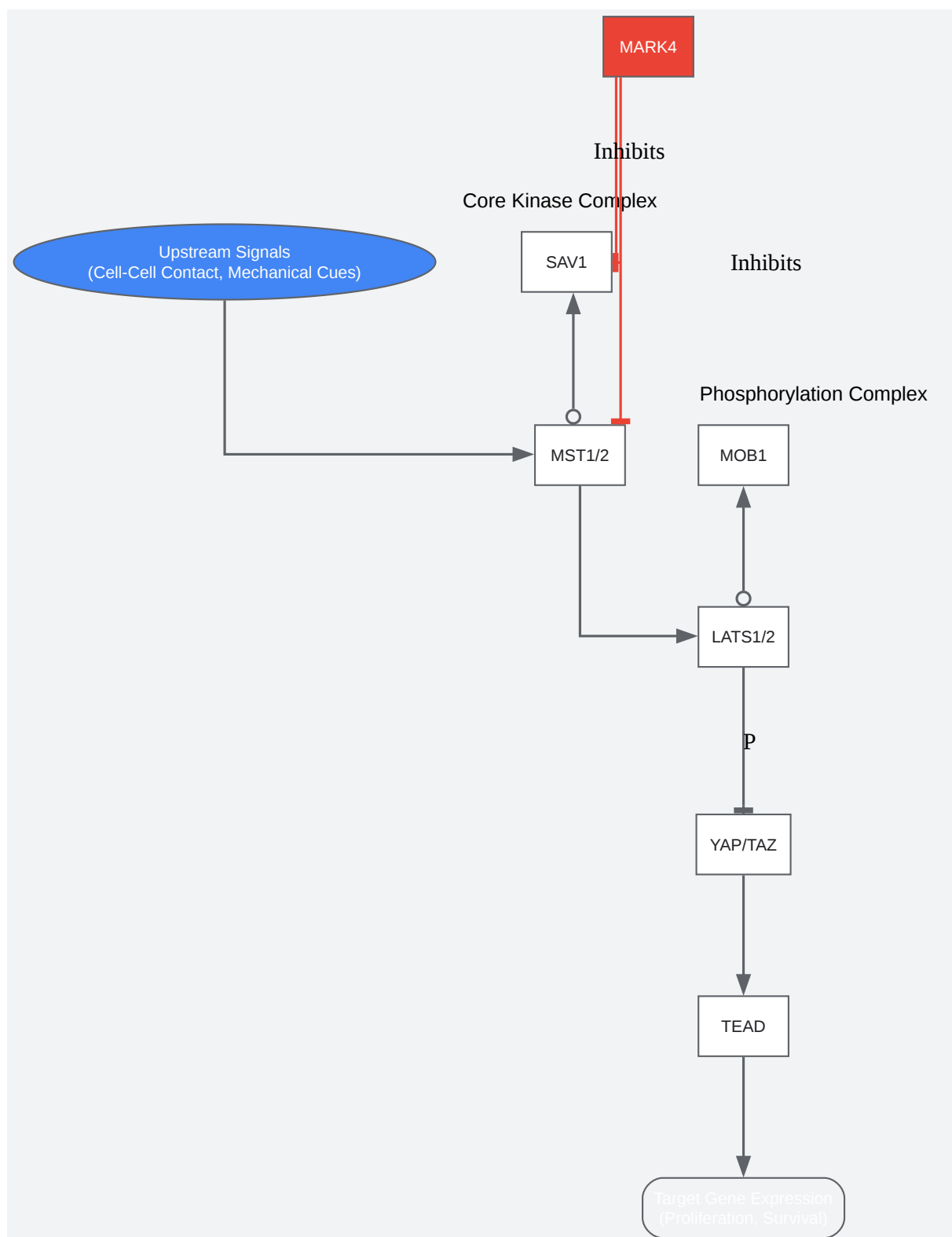
MARK4 is a key player in several critical signaling cascades, influencing cell proliferation, polarity, migration, and apoptosis. Its multifaceted role is primarily executed through the phosphorylation of downstream substrates, leading to a cascade of molecular events.

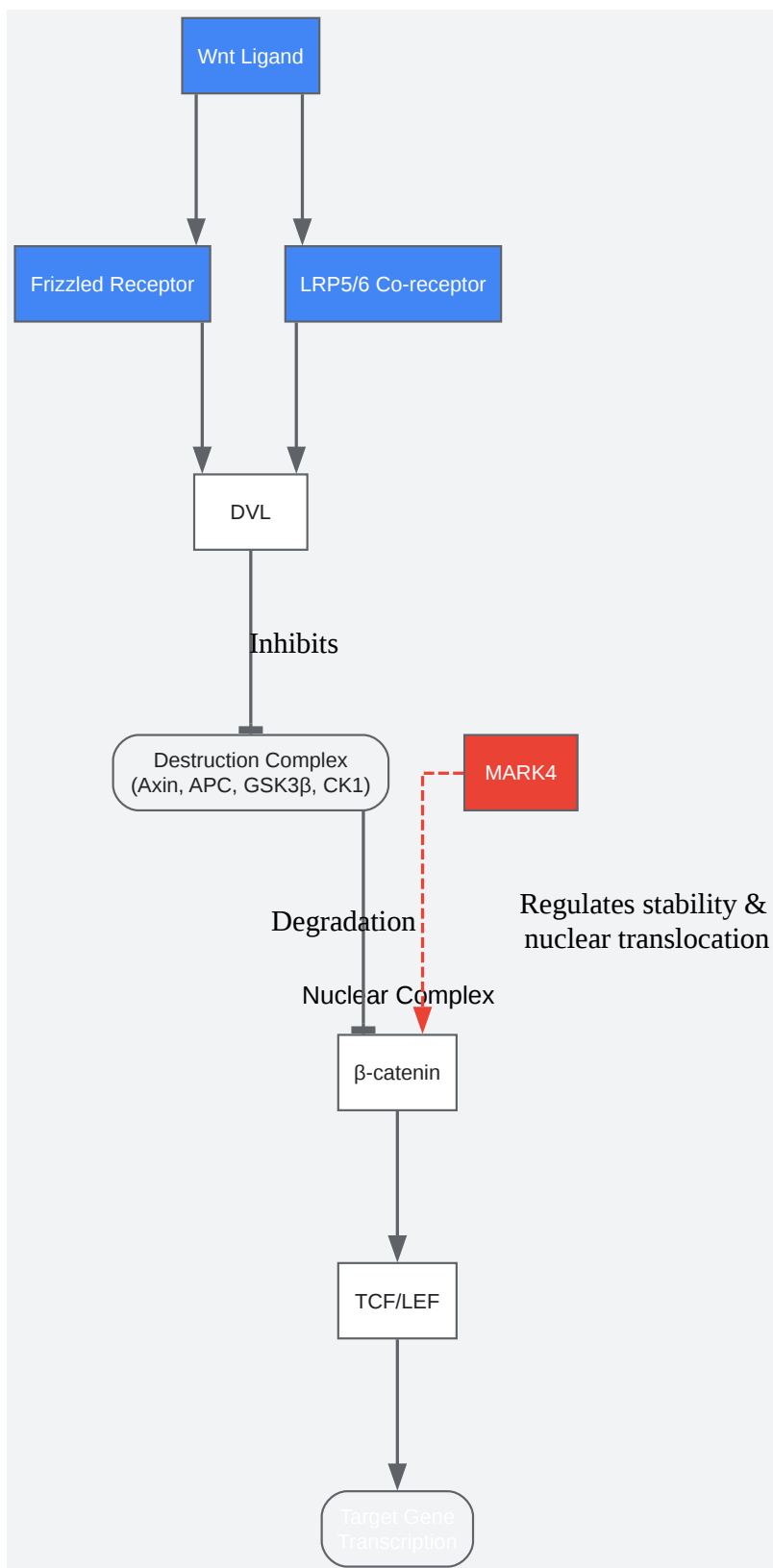
### MAPK/ERK Pathway

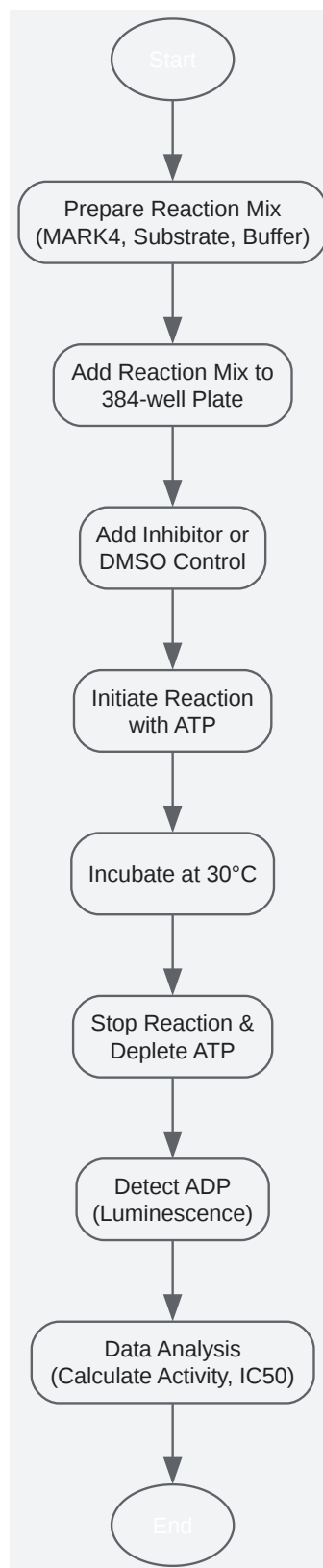
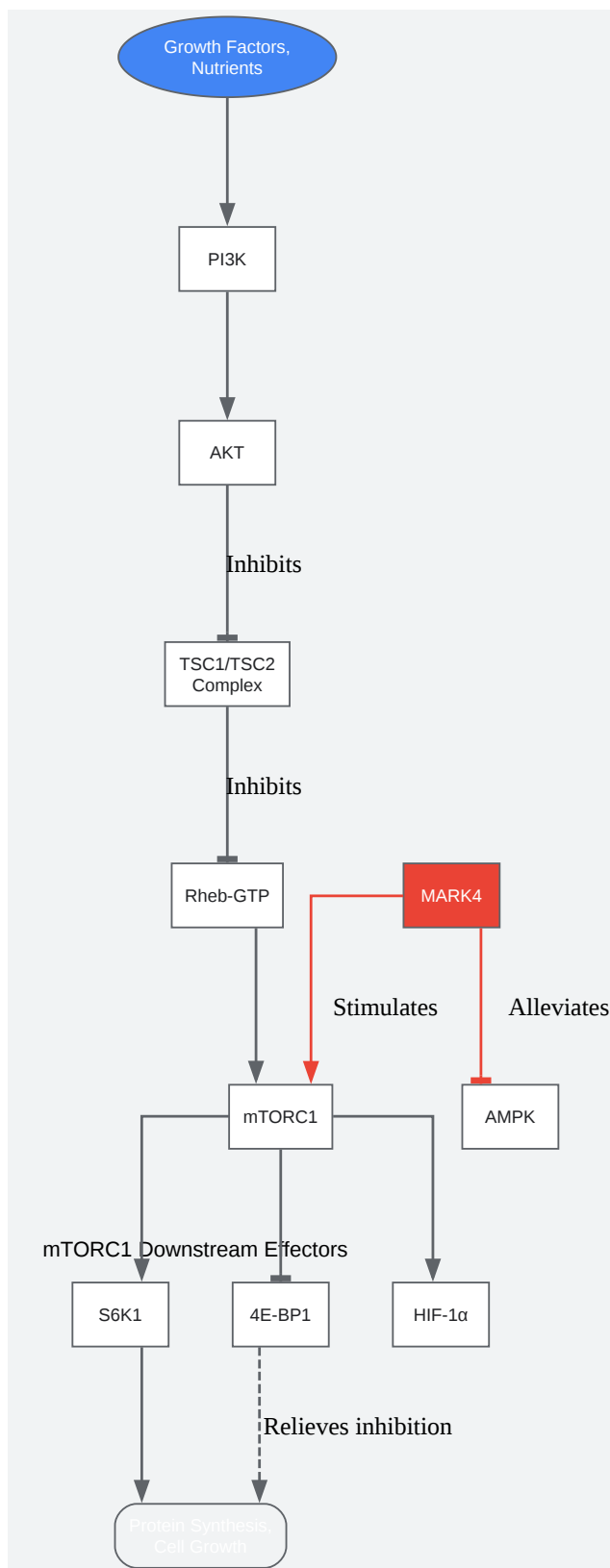
The Mitogen-Activated Protein Kinase (MAPK)/Extracellular signal-regulated kinase (ERK) pathway is a central signaling cascade that transduces extracellular signals to the nucleus to regulate gene expression and control a wide range of cellular processes, including proliferation, differentiation, and survival. Recent studies have demonstrated that MARK4 can promote the

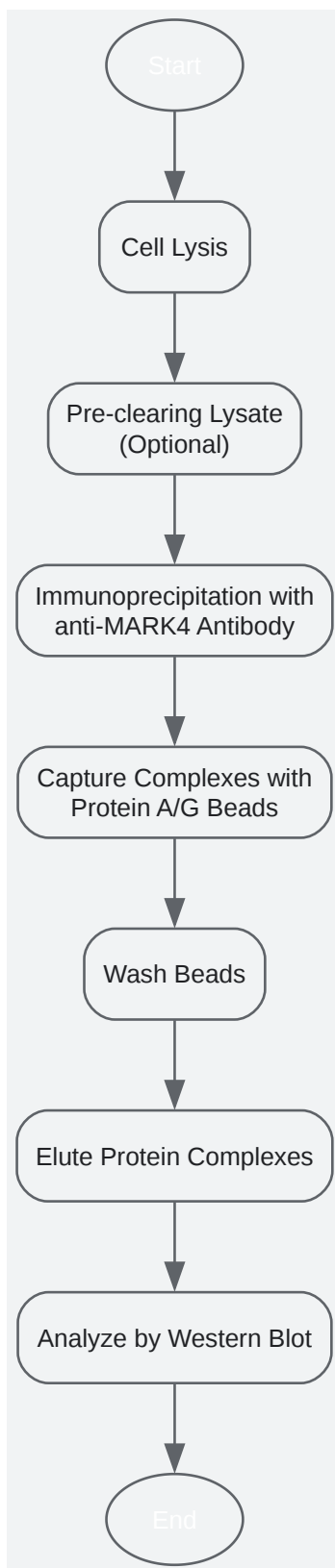
malignant phenotype of gastric cancer through the activation of the MAPK/ERK signaling pathway[1]. Overexpression of MARK4 leads to increased phosphorylation of key components of this pathway, promoting cancer cell proliferation, migration, and invasion[1].











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## References

- 1. assaygenie.com [assaygenie.com]
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